

Application Notes and Protocols for Furfuryl Pentanoate in Fragrance Formulations

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Compound of Interest

Compound Name: Furfuryl pentanoate

Cat. No.: B1582700

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Introduction: Unveiling the Potential of Furfuryl Pentanoate

Furfuryl pentanoate (CAS No. 36701-01-6), also known as furfuryl valerate, is a versatile ester that offers a unique and complex olfactory profile to the modern perfumer's palette.^{[1][2]} As a member of the furan derivatives family, it possesses a characteristic sweet, fruity aroma with nuances of pineapple, apple, and tropical fruits, often accompanied by subtle caramellic, cheesy, and green undertones.^{[1][3]} This multifaceted scent profile makes it a valuable component for creating innovative and appealing fragrance compositions across various applications, from fine fragrances to personal care and home care products.

Furan derivatives are integral to many food aromas and are increasingly finding sophisticated applications in perfumery.^{[4][5]} **Furfuryl pentanoate**, in particular, provides a bridge between the fruity and gourmand fragrance families, offering a natural-smelling fruitiness that can enhance and modify a wide range of scent profiles.^[6] This guide provides detailed application notes and protocols for researchers, scientists, and fragrance development professionals to effectively utilize **furfuryl pentanoate** in their formulations, ensuring both creative success and product stability.

Physicochemical and Olfactory Properties

A thorough understanding of the physical and chemical properties of a fragrance ingredient is fundamental to its successful application.

Property	Value	Source(s)
Chemical Name	furan-2-ylmethyl pentanoate	[2]
Synonyms	Furfuryl valerate, 2-Furfuryl pentanoate, alpha-Furfuryl pentanoate	[1][2]
CAS Number	36701-01-6	[7]
FEMA Number	3397	[7]
Molecular Formula	C ₁₀ H ₁₄ O ₃	[7]
Molecular Weight	182.22 g/mol	[7]
Appearance	Colorless to yellow clear liquid	[2]
Odor Profile	Sweet, fruity (pineapple, apple), tropical, with cheesy, fatty, and green nuances.	[3]
Boiling Point	82-83 °C at 1 mmHg	[7]
Density	1.028 g/mL at 25 °C	[7]
Flash Point	98 °C (208.4 °F) - closed cup	[7]
Solubility	Insoluble in water, miscible with ethanol.	[8]

Application in Fragrance Formulations: A Creative and Technical Guide

Furfuryl pentanoate's unique olfactory characteristics allow for its use in a variety of fragrance types, where it can act as a key component or a nuanced modifier.

Fine Fragrance

In fine fragrance, **furfuryl pentanoate** can be used to introduce a juicy, ripe, and slightly exotic fruitiness to the top and middle notes. Its complexity allows it to move beyond simple fruity accords, adding a sophisticated, almost edible quality.

- **Tropical and Fruity-Floral Compositions:** It can be a cornerstone in creating pineapple, mango, or guava accords. When blended with other fruity esters like ethyl butyrate (pineapple) and isoamyl acetate (banana), it contributes a more natural and less "candy-like" fruitiness.[6][9] Pairing it with floral notes such as jasmine, ylang-ylang, or frangipani can create vibrant and exotic tropical floral bouquets.[10]
- **Gourmand Fragrances:** The subtle caramellic undertone of **furfuryl pentanoate** makes it an excellent ingredient for gourmand compositions.[3] It can enhance chocolate, coffee, and nutty notes, adding a touch of fruity brightness to prevent the fragrance from becoming overly heavy or cloying.[6][8]
- **Woody and Oriental Blends:** In smaller quantities, **furfuryl pentanoate** can provide an interesting contrast in woody and oriental fragrances. Its fruitiness can lift the top notes of a sandalwood or cedarwood-based scent, while its subtle sweetness can complement the warmth of amber and vanilla.[10][11]

Functional Perfumery (Personal and Home Care)

The performance and stability of fragrance ingredients in different product bases are critical for functional perfumery.

- **Soaps and Shower Gels:** **Furfuryl pentanoate** can be used to create refreshing and appealing fruity scents in rinse-off products. However, the alkaline pH of some soap bases can pose a stability challenge for esters.[12] It is crucial to conduct stability testing to evaluate its performance and potential for hydrolysis.
- **Lotions and Creams:** In leave-on products, **furfuryl pentanoate** can impart a pleasant and lasting fruity aroma. Its interaction with the lotion base should be assessed for any changes in scent profile or product stability.
- **Candles and Air Fresheners:** The volatility and odor profile of **furfuryl pentanoate** make it suitable for use in candles and various air care formats. Its performance will depend on the wax blend or solvent system and should be thoroughly tested.

Synergistic and Antagonistic Effects: The Art of Blending

The final character of a fragrance is determined by the complex interactions between its individual components. Understanding these interactions is key to successful formulation.

- Synergistic Blends:
 - With other Fruity Esters: As previously mentioned, combining **furfuryl pentanoate** with other fruity esters can create a more realistic and complex fruit accord.[\[9\]](#)
 - With Woody Notes: The fruitiness of **furfuryl pentanoate** can be enhanced and given more depth when paired with certain woody notes like cedarwood or sandalwood.[\[10\]](#)[\[11\]](#)
 - With Vanilla and Coumarin: The sweet, creamy notes of vanilla and the almond-like sweetness of coumarin can beautifully complement the fruity and caramellic facets of **furfuryl pentanoate**, creating a rich and decadent gourmand effect.[\[6\]](#)
- Potential Antagonistic Effects:
 - Overpowering Notes: Due to its complex profile, **furfuryl pentanoate** could potentially clash with delicate floral or green notes if used at too high a concentration. Careful evaluation of blending ratios is essential.
 - Masking Effects: In the presence of very strong, dominant notes like certain animalic or heavy spicy ingredients, the subtle nuances of **furfuryl pentanoate** may be lost.

Protocols for Evaluation and Stability Testing

To ensure the successful incorporation of **furfuryl pentanoate** into a fragrance formulation, rigorous evaluation and stability testing are paramount.

Protocol 1: Olfactory Evaluation of Furfuryl Pentanoate

This protocol outlines the steps for a systematic sensory evaluation of **furfuryl pentanoate** on a smelling blotter to understand its complete odor profile over time.

Objective: To characterize the olfactory profile of **furfuryl pentanoate** from initial impact to dry-down.

Materials:

- **Furfuryl pentanoate** solution (10% in ethanol)
- Standard smelling blotters
- Odor-free evaluation environment

Procedure:

- Dip a clean smelling blotter into the 10% **furfuryl pentanoate** solution, ensuring it is saturated but not dripping.
- Immediately evaluate the "top note" or initial impression. Record all perceived odor characteristics (e.g., fruity, sweet, pineapple, green).
- Allow the blotter to air dry. Evaluate the scent at regular intervals:
 - 5 minutes
 - 15 minutes
 - 30 minutes
 - 1 hour
 - 4 hours
 - 24 hours
- At each interval, record the perceived odor characteristics, noting any changes in the scent profile. This will reveal the "heart" and "base" notes of the material.
- Describe the evolution of the fragrance, noting the substantivity (how long the odor lasts).[3]

Caption: Workflow for the olfactory evaluation of **furfuryl pentanoate**.

Protocol 2: Stability and Color Stability Testing in an Ethanolic Base

This protocol is designed to assess the stability of **furfuryl pentanoate** in a typical fine fragrance base (ethanol) under accelerated conditions.

Objective: To evaluate the chemical and color stability of **furfuryl pentanoate** in an ethanolic solution when exposed to heat and UV light.

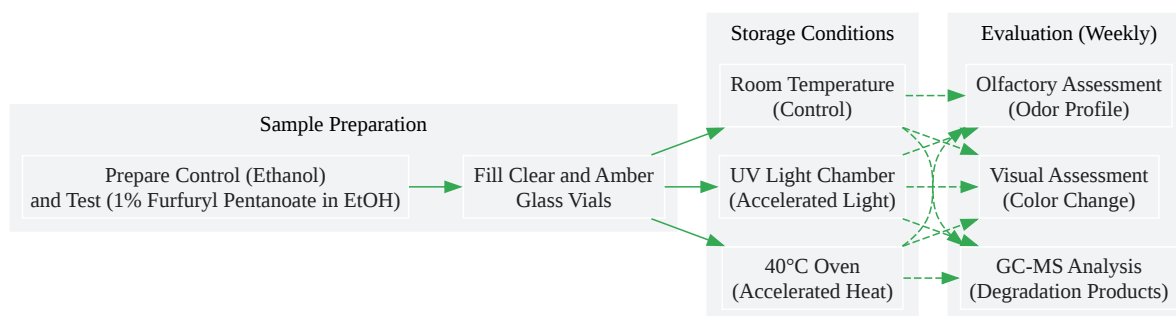
Materials:

- **Furfuryl pentanoate**
- Perfumer's grade ethanol (96%)[13]
- Control solution: Plain ethanol
- Test solution: 1% **furfuryl pentanoate** in ethanol
- Clear and amber glass vials
- UV light chamber
- Oven set to 40°C
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment (for advanced analysis)

Procedure:

- Sample Preparation: Prepare the control and test solutions. Fill both clear and amber glass vials with each solution.
- Storage Conditions:
 - Room Temperature: Store one set of clear and amber vials at ambient temperature (20-25°C) as a control.
 - Accelerated Aging (Heat): Place one set of clear and amber vials in an oven at 40°C.[14]
 - Accelerated Aging (UV): Place one set of clear vials in a UV light chamber.

- Evaluation: Evaluate the samples at regular intervals (e.g., 1 week, 2 weeks, 4 weeks, 8 weeks).
 - Visual Assessment: Observe any changes in color against a white background. Note any development of yellowing or browning, which can be indicative of furan derivative instability.^[15]
 - Olfactory Assessment: Smell the samples on a blotter and compare them to the room temperature control. Note any changes in the odor profile, such as a decrease in fruity notes or the appearance of off-notes.
 - (Optional) GC-MS Analysis: For a quantitative assessment, analyze the aged samples using GC-MS to identify and quantify any degradation products.^{[16][17]}



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Caption: Protocol for stability testing of **furfuryl pentanoate** in an ethanolic base.

Regulatory Considerations and Safety

- IFRA Standards: As of the latest amendments, furfuryl alcohol is prohibited for use as a fragrance ingredient due to insufficient data for a full safety assessment.^{[18][19][20][21][22]} While there is no specific standard for **furfuryl pentanoate**, it is crucial for formulators to be aware of the status of related materials and to ensure that any raw material used complies

with the IFRA Code of Practice. It is the responsibility of the fragrance manufacturer to ensure the safety of their final product.

- Safety Data: **Furfuryl pentanoate** is listed as harmful if swallowed.[23] Standard safety precautions, including the use of personal protective equipment, should be followed when handling this material.

Conclusion

Furfuryl pentanoate is a valuable and intriguing fragrance ingredient that can bring a unique and sophisticated fruitiness to a wide array of fragrance compositions. Its complex odor profile, with its interplay of fruity, sweet, and subtle gourmand facets, offers a wealth of creative possibilities. However, as with many furan derivatives, careful consideration of its stability in different formulations is essential. By following the detailed application notes and protocols outlined in this guide, researchers and fragrance professionals can confidently explore the potential of **furfuryl pentanoate**, creating innovative and stable fragrances that will captivate the senses.

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